

An In-Depth Technical Guide on 2-(Chloromethyl)thiophene

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Compound of Interest

Compound Name: 2-(Chloromethyl)thiophene

Cat. No.: B1266113

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This guide provides essential physicochemical data for **2-(Chloromethyl)thiophene**, a key intermediate in various organic synthesis applications, particularly within the pharmaceutical and agrochemical industries. The information is structured for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular properties of **2-(Chloromethyl)thiophene** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and formulation development.

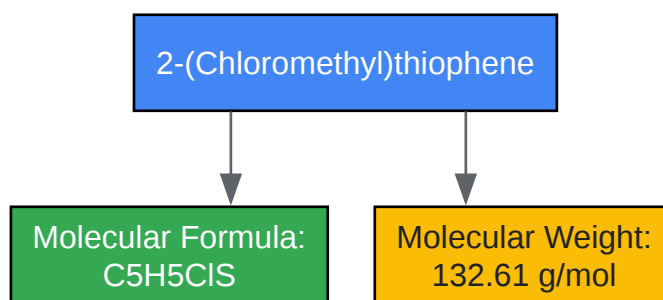
Property	Value
Molecular Formula	C5H5ClS[1][2][3][4][5]
Molecular Weight	132.61 g/mol [1][2][3][4][5][6]
CAS Registry Number	765-50-4[2][5][6]
Appearance	Colorless to pale yellow liquid[5]
IUPAC Name	2-(chloromethyl)thiophene[1][2]

Experimental Protocols

This document focuses on the intrinsic molecular properties of **2-(Chloromethyl)thiophene**. As such, detailed experimental protocols for its synthesis or analysis are beyond the current scope. Standard methods for determining molecular weight and formula include mass spectrometry and elemental analysis. Synthesis is often achieved through the chloromethylation of thiophene.[6]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the common name of the compound and its core molecular identifiers.



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Core molecular properties of **2-(Chloromethyl)thiophene**.

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References

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